

Molecular Target Identification for (+)-Meayamycin B: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (+)-Meayamycin B

CAS No.: 1020210-12-1

Cat. No.: B014298

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Meayamycin B, a synthetic analog of the natural product FR901464, is a potent anti-cancer agent with picomolar antiproliferative activity against a broad range of cancer cell lines, including those with multidrug resistance.[1] This technical guide provides a comprehensive overview of the molecular target identification of **(+)-Meayamycin B**, detailing its mechanism of action, the key signaling pathways it modulates, and the experimental methodologies employed for its target validation. The primary molecular target of **(+)-Meayamycin B** has been identified as the Splicing Factor 3b (SF3b) complex, a core component of the spliceosome.[1] By binding to the SF3B1 subunit, **(+)-Meayamycin B** inhibits pre-mRNA splicing, leading to profound effects on gene expression and ultimately inducing apoptosis in cancer cells. A significant consequence of this splicing modulation is the alternative splicing of the Myeloid Cell Leukemia-1 (MCL-1) pre-mRNA, which shifts the balance from the anti-apoptotic Mcl-1L isoform to the pro-apoptotic Mcl-1S isoform.[2] This guide consolidates the current understanding of **(+)-Meayamycin B**'s molecular interactions and provides a foundation for further research and development of spliceosome inhibitors as cancer therapeutics.

Introduction

The search for novel anti-cancer therapeutics with high potency and specificity is a central focus of modern drug discovery. Natural products and their synthetic analogs have historically been a rich source of such agents. **(+)-Meayamycin B** emerged from structure-activity relationship studies of FR901464, a natural product with potent antitumor properties.^{[1][3]} **(+)-Meayamycin B** demonstrates significantly enhanced stability and potency compared to its parent compound.^[1] A crucial step in the development of any new therapeutic agent is the precise identification of its molecular target and the elucidation of its mechanism of action. This knowledge is fundamental to understanding its efficacy, predicting potential side effects, and designing more effective second-generation inhibitors. This guide focuses on the core aspects of the molecular target identification for **(+)-Meayamycin B**.

Primary Molecular Target: The SF3b Complex

The primary molecular target of **(+)-Meayamycin B** is the Splicing Factor 3b (SF3b) complex, a critical component of the U2 small nuclear ribonucleoprotein (snRNP) of the spliceosome.^{[4][5]} The spliceosome is a large and dynamic molecular machine responsible for the removal of introns from pre-messenger RNA (pre-mRNA), a process known as splicing.

(+)-Meayamycin B specifically binds to SF3B1, a core subunit of the SF3b complex.^{[3][6]} This interaction is thought to occur within a pocket formed by SF3B1 and another subunit, PHF5A.^[4] The binding of **(+)-Meayamycin B** to SF3B1 is believed to induce a conformational change in the SF3b complex, which in turn prevents the stable association of the U2 snRNP with the branch point sequence on the pre-mRNA.^[7] This interference with the early stages of spliceosome assembly leads to the inhibition of the splicing process.^[1] Some studies suggest that the interaction between meayamycin and its target may involve the formation of a covalent bond, which would be consistent with irreversible growth inhibition observed in some cell lines.^[1]

Mechanism of Action: Modulation of Alternative Splicing

The inhibition of the SF3b complex by **(+)-Meayamycin B** has profound consequences on pre-mRNA splicing. One of the most well-characterized downstream effects is the modulation of the alternative splicing of the Myeloid Cell Leukemia-1 (MCL-1) gene.^[2]

The MCL1 gene encodes for two main protein isoforms through alternative splicing:

- Mcl-1L (Long isoform): An anti-apoptotic protein that promotes cell survival.
- Mcl-1S (Short isoform): A pro-apoptotic protein that promotes cell death.

In many cancer cells, the Mcl-1L/Mcl-1S ratio is significantly elevated, contributing to their survival and resistance to apoptosis. **(+)-Meayamycin B**, by inhibiting SF3B1, alters the splicing pattern of MCL1 pre-mRNA, leading to a decrease in the production of the anti-apoptotic Mcl-1L isoform and a concomitant increase in the pro-apoptotic Mcl-1S isoform.^[2] This shift in the Mcl-1L/Mcl-1S ratio creates a pro-apoptotic cellular environment, sensitizing cancer cells to programmed cell death.

Quantitative Data

While a direct, experimentally determined binding affinity (e.g., Kd) of **(+)-Meayamycin B** to SF3B1 is not readily available in the public literature, its potent biological activity is well-documented through its antiproliferative effects on various cancer cell lines. The half-maximal inhibitory concentration (IC50) and half-maximal growth inhibition (GI50) values are in the picomolar to low nanomolar range, highlighting its exceptional potency.

Table 1: Antiproliferative Activity of **(+)-Meayamycin B** and its Analogs

Compound	Cell Line	Assay Type	Value (nM)	Reference
(+)-Meayamycin B	Various ALL and AML cell lines	IC50 (72h MTT)	0.07 - 0.16	[2]
(+)-Meayamycin B	Primary ALL and AML samples	LC50	0.42 and 0.43	[2]
FR901464	MCF-7	IC50	1.8	[1]
FR901464	A549	IC50	1.3	[1]
FR901464	HCT116	IC50	0.61	[1]
FR901464	SW480	IC50	1.0	[1]
FR901464	P388	IC50	3.3	[1]
3'-Me meayamycin D	-	GI50	5	
Meayamycin D	-	GI50	2	
2'-Me meayamycin D	-	GI50	129	

Experimental Protocols

The identification of SF3B1 as the molecular target of **(+)-Meayamycin B** and its analogs was achieved through a combination of biochemical and proteomic techniques. While specific, detailed protocols for **(+)-Meayamycin B** are not fully published, the following sections describe generalized, representative methodologies for such studies.

Affinity Chromatography for Target Pull-Down

Affinity chromatography is a powerful technique to isolate binding partners of a small molecule from a complex protein mixture, such as a cell lysate. This method typically involves immobilizing the small molecule (the "bait") on a solid support and then incubating it with the cell lysate. Proteins that bind to the bait are retained on the support while non-binding proteins are washed away. The bound proteins (the "prey") are then eluted and identified.

Generalized Protocol:

- **Probe Synthesis:** Synthesize a derivative of **(+)-Meayamycin B** that incorporates a linker and a tag (e.g., biotin) for immobilization. The linker should be attached to a position on the molecule that does not interfere with its binding to the target protein.
- **Immobilization:** Covalently attach the tagged **(+)-Meayamycin B** probe to a solid support, such as streptavidin-coated agarose beads.
- **Cell Lysis:** Prepare a whole-cell lysate from a relevant cancer cell line under non-denaturing conditions to preserve protein-protein interactions.
- **Incubation:** Incubate the immobilized probe with the cell lysate to allow for the binding of target proteins. A control experiment using beads without the probe or with an inactive analog should be run in parallel to identify non-specific binders.
- **Washing:** Wash the beads extensively with a series of buffers to remove non-specifically bound proteins.
- **Elution:** Elute the specifically bound proteins from the beads. This can be achieved by changing the buffer conditions (e.g., pH, salt concentration) or by using a competing ligand.
- **Analysis:** Analyze the eluted proteins by SDS-PAGE followed by protein staining (e.g., silver stain or Coomassie blue) to visualize the pulled-down proteins.

Mass Spectrometry for Protein Identification

Mass spectrometry-based proteomics is used to identify the proteins isolated through affinity chromatography.

Generalized Protocol:

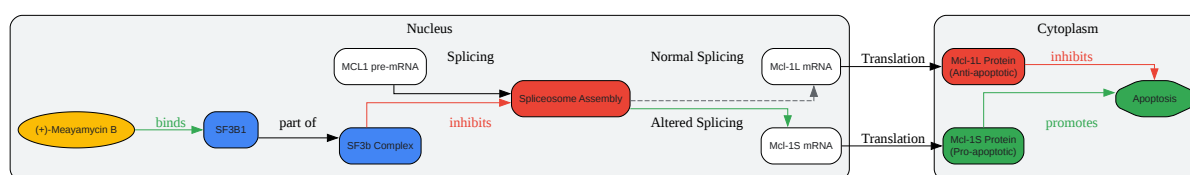
- **In-gel Digestion:** Excise the protein bands of interest from the SDS-PAGE gel and perform in-gel digestion with a protease, typically trypsin, to generate a mixture of peptides.
- **Peptide Extraction:** Extract the peptides from the gel slices.

- **LC-MS/MS Analysis:** Analyze the peptide mixture using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The peptides are first separated by liquid chromatography and then introduced into the mass spectrometer. The mass spectrometer measures the mass-to-charge ratio of the peptides (MS1 scan) and then fragments them to generate tandem mass spectra (MS2 scans).
- **Database Searching:** Search the acquired tandem mass spectra against a protein sequence database (e.g., UniProt) using a search engine (e.g., Mascot, Sequest). The search engine matches the experimental fragmentation patterns to theoretical fragmentation patterns of peptides in the database to identify the proteins.
- **Data Analysis:** Analyze the results to identify proteins that are specifically enriched in the **(+)-Meayamycin B** pull-down compared to the control.

Visualizations

Signaling Pathway

The following diagram illustrates the proposed signaling pathway affected by **(+)-Meayamycin B**.

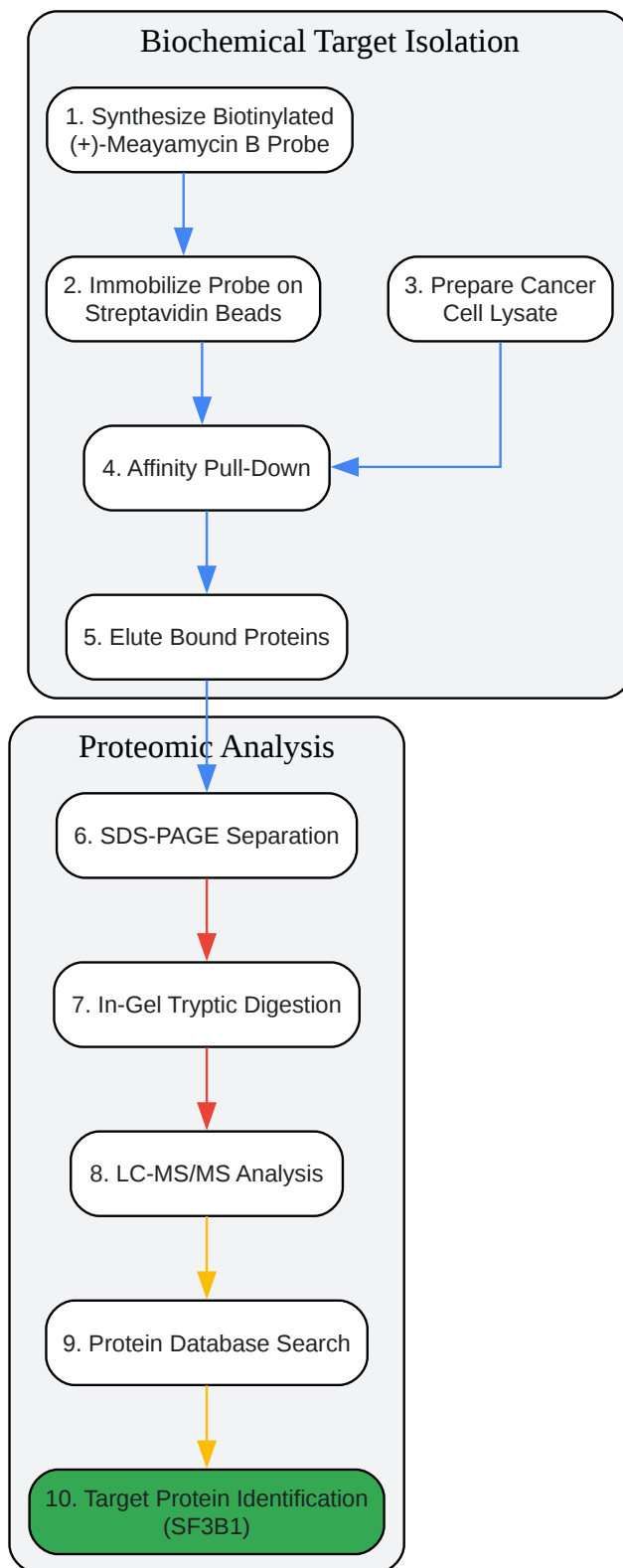


[Click to download full resolution via product page](#)

Caption: Signaling pathway of **(+)-Meayamycin B**.

Experimental Workflow

The following diagram outlines the experimental workflow for the identification of the molecular target of **(+)-Meayamycin B**.



[Click to download full resolution via product page](#)

Caption: Workflow for target identification.

Conclusion

The molecular target of the potent anti-cancer compound **(+)-Meayamycin B** has been unequivocally identified as the SF3B1 subunit of the spliceosome's SF3b complex. Its mechanism of action involves the inhibition of pre-mRNA splicing, leading to a pro-apoptotic shift in the alternative splicing of key genes such as MCL1. This detailed understanding of its molecular target and mechanism provides a solid foundation for the rational design of next-generation spliceosome inhibitors and their clinical development as novel cancer therapeutics. Further studies to determine the precise binding kinetics and to explore other potential downstream effects of splicing modulation will continue to enhance our understanding of this promising class of anti-cancer agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Meayamycin Inhibits pre-mRNA Splicing and Exhibits Picomolar Activity Against Multidrug Resistant Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Structure–Activity Relationship Study of Splicing Modulators on Hsh155/SF3B1 through Chemical Synthesis and Yeast Genetics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. Spliceostatin A targets SF3b and inhibits both splicing and nuclear retention of pre-mRNA \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. oncotarget.com \[oncotarget.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)

- To cite this document: BenchChem. [Molecular Target Identification for (+)-Meayamycin B: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b014298/docs#molecular-target-identification-for-meayamycin-b-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b014298/docs#molecular-target-identification-for-meayamycin-b-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)